

Overcoming the hook effect with YF135 PROTAC

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YF135

Cat. No.: B12402144

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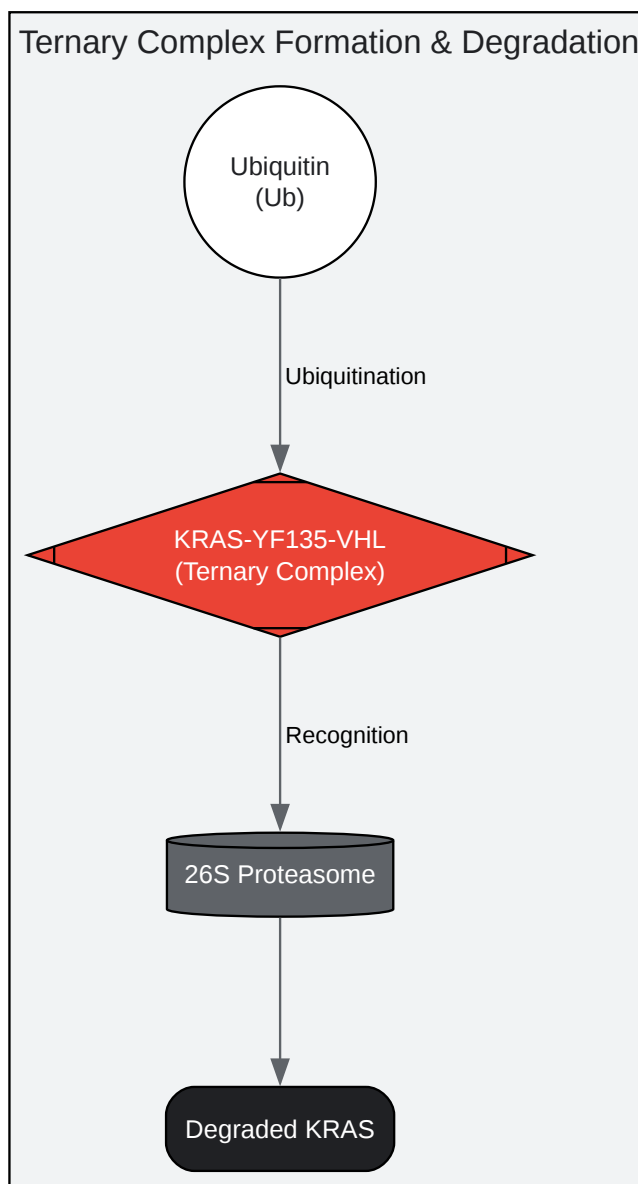
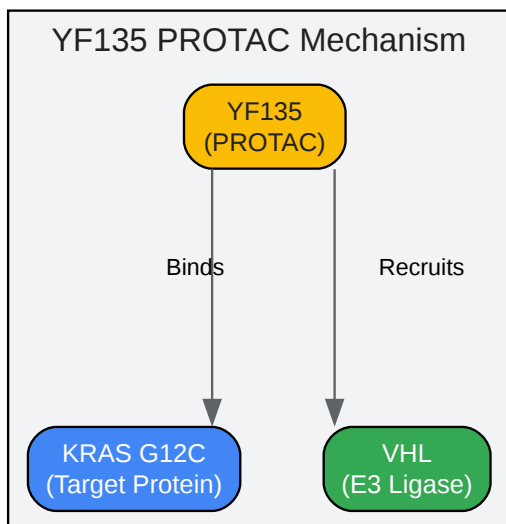
YF135 PROTAC Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for experiments involving the **YF135** PROTAC. The information is designed to help users overcome common challenges, with a specific focus on the hook effect.

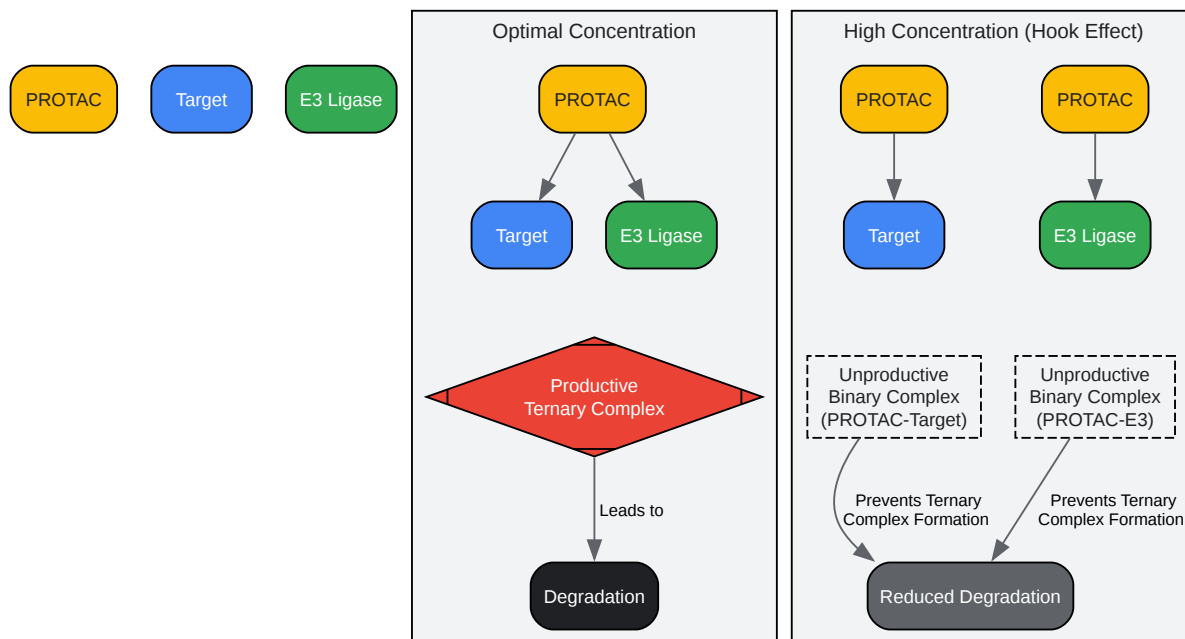
Section 1: YF135 PROTAC - Mechanism and Key Data

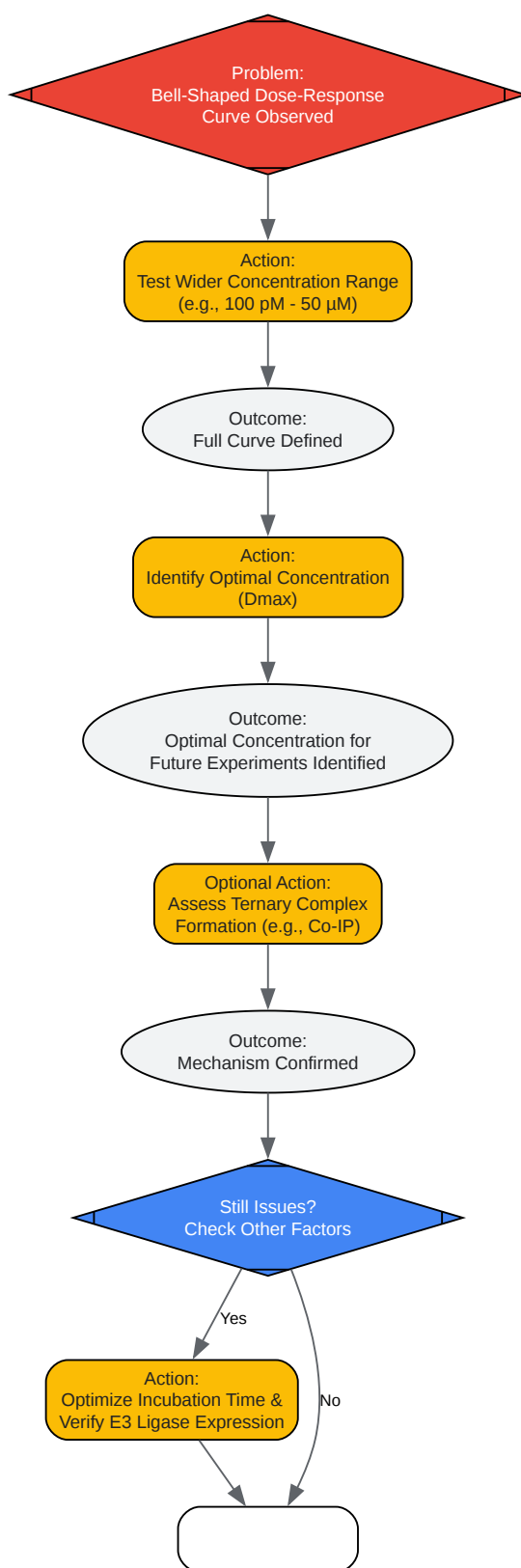
Q1: What is **YF135** and how does it work?

A1: **YF135** is a first-in-class, reversible-covalent PROTAC (Proteolysis Targeting Chimera) designed to selectively target the KRAS(G12C) oncoprotein for degradation.^{[1][2]} It is a bifunctional molecule composed of a ligand that binds to KRAS(G12C) and another ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[3][4][5]} By bringing these two proteins together, **YF135** facilitates the formation of a ternary complex (KRAS(G12C)-**YF135**-VHL), leading to the ubiquitination of KRAS(G12C) and its subsequent degradation by the proteasome.^{[1][6][7]} This degradation leads to the attenuation of downstream signaling pathways, such as the p-ERK pathway.^{[1][3][8]}



The PROTAC Hook Effect





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References

- [1. bookcafe.yuntsg.com](http://bookcafe.yuntsg.com) [bookcafe.yuntsg.com]
- [2. Efficient targeted oncogenic KRASG12C degradation via first reversible-covalent PROTAC - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [4. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [5. PROTACs: great opportunities for academia and industry \(an update from 2020 to 2021\) - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. PROTAC therapy as a new targeted therapy for lung cancer - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. Proteolysis-Targeting Chimera \(PROTAC\): Current Applications and Future Directions - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [8. YF135 - Drug Targets, Indications, Patents - Synapse](#) [synapse.patsnap.com]
- To cite this document: BenchChem. [Overcoming the hook effect with YF135 PROTAC]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12402144/docs#overcoming-the-hook-effect-with-yf135-protac>]

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